

Olorofim limited activity dematiaceous fungi

Alternaria Exophiala

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Compound Focus: Olorofim

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Olorofim Activity Data Against Dematiaceous Fungi

The table below summarizes key in vitro findings on **olorofim's** activity against relevant fungi. The **Minimum Inhibitory Concentration (MIC)** is the lowest concentration of an antifungal that prevents visible fungal growth; a higher MIC indicates lower drug activity [1] [2].

Fungal Species	MIC90 / MIC Range (mg/L)	Interpretation	Key Reference
<i>Alternaria alternata</i>	>4 mg/L (MIC90)	Limited activity	[1]
<i>Exophiala dermatitidis</i>	>4 mg/L (MIC90)	Limited activity	[1] [3]
Various <i>Aspergillus</i> spp. (e.g., <i>A. fumigatus</i>)	0.025 - 0.053 mg/L (GMIC)	Strong activity	[1] [2]
<i>Madurella mycetomatis</i>	0.063 mg/L (MIC90)	Good activity	[1]
* <i>Scedosporium</i> * spp.	0.03 - 0.5 mg/L (MIC90)	Good to moderate activity	[1]

Standardized Experimental Protocols

For reliable and reproducible MIC testing of **olorofim** against filamentous fungi, follow these established standards.

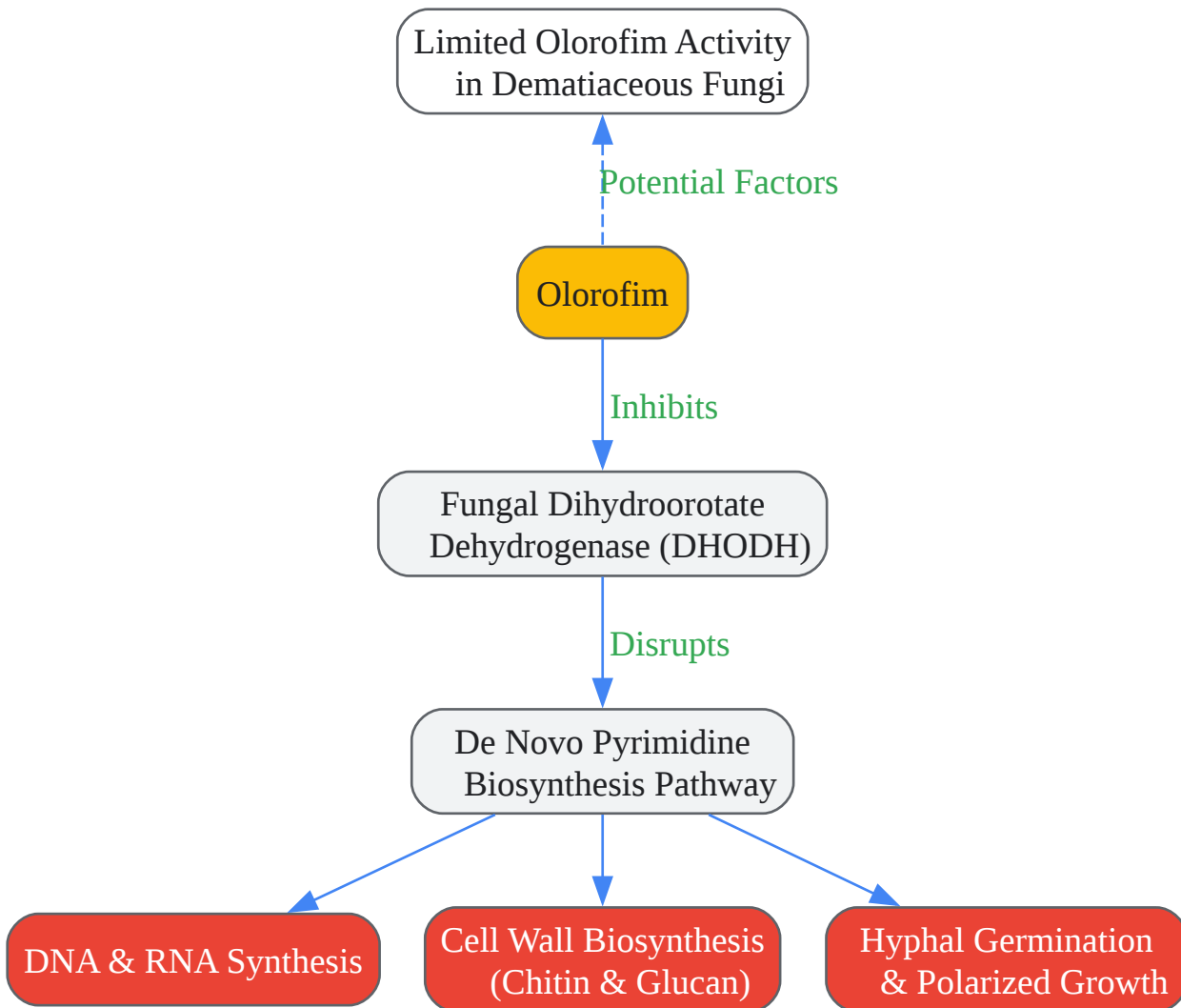
Broth Microdilution Method for Antifungal Susceptibility Testing (AFST)

This is the reference method for determining MICs [3] [1].

- **Principle:** A standardized fungal inoculum is exposed to serial dilutions of **olorofim** in a liquid medium. After incubation, the MIC is determined visually.
- **Procedure:**
 - **Preparation of Inoculum:**
 - Grow the fungal isolate (e.g., *A. alternata* or *E. dermatitidis*) on an appropriate agar, such as Malt Extract Agar (MEA), at 30°C for 3-7 days to induce sporulation [3].
 - Prepare a conidial suspension in sterile saline and adjust the turbidity to a **0.5 McFarland standard**, which yields a final inoculum concentration of approximately $0.5-5 \times 10^4$ CFU/mL in the test well [3].
 - **Preparation of Drug Dilutions:**
 - Prepare a stock solution of **olorofim**. Create a series of two-fold dilutions in RPMI-1640 medium, typically covering a range from 0.008 mg/L to 4 mg/L or higher [1].
 - **Inoculation and Incubation:**
 - Dispense the diluted drug solutions into a 96-well microtiter plate.
 - Add the standardized fungal inoculum to each well.
 - Include growth control (inoculum without drug) and sterility control (medium only) wells.
 - Incubate the plate at a standardized temperature (e.g., 35°C) for **48-72 hours**, or until adequate growth is observed in the control well [3].
 - **Reading and Interpretation:**
 - The **MIC endpoint for olorofim** is defined as "the lowest concentration that completely inhibits growth" compared to the drug-free control well [3] [1].
 - For quality control, use reference strains like *Aspergillus fumigatus* ATCC MYA-3626 [3].

Olorofim Mechanism and Resistance Factors

Understanding why **olorofim** is ineffective against some fungi is crucial for troubleshooting.



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Troubleshooting Limited Olorofim Activity

The intrinsic resistance in dematiaceous fungi like *Alternaria* and *Exophiala* is not fully understood but may involve several factors:

- **Target Site Variation:** The structure of the DHODH enzyme in these fungi might have natural variations that reduce **olorofim**'s binding affinity [2].
- **Cell Wall and Membrane Permeability:** The dense, melanized cell walls of dematiaceous fungi may act as a barrier, limiting **olorofim**'s uptake [4] [5]. Melanin in the cell wall is known to contribute to virulence and can bind to drugs, potentially reducing their efficacy [4].
- **Efflux Pumps:** Enhanced expression of efflux pumps could actively export **olorofim** out of the fungal cell [2].

- **Alternative Metabolic Pathways:** These fungi might rely more heavily on salvage pathways to acquire pre-formed pyrimidines from the environment, bypassing the blocked de novo synthesis pathway [2].

Research Recommendations and Alternative Approaches

- **Confirm In Vitro Findings with In Vivo Models:** The high MIC values indicate a high likelihood of clinical failure, but in vivo studies are needed for confirmation [1].
- **Explore Combination Therapy:** Test **olorofim** in combination with other antifungal classes (e.g., azoles, terbinafine) to identify potential synergistic effects [3] [5].
- **Investigate Alternative Antifungals:** For dematiaceous fungi, **azoles (voriconazole, posaconazole, itraconazole)** and **terbinafine** generally show better in vitro activity and are considered therapeutic options [3] [5].

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